

Isomexoticin (CAS 88585-86-8): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Isomexoticin*

Cat. No.: *B1226967*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isomexoticin, a naturally occurring coumarin with the CAS number 88585-86-8, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the available physicochemical data for **Isomexoticin**, outlines established analytical methodologies for its characterization, and explores its known biological context, particularly its interaction with the Epithelial Cell Adhesion Molecule (EpCAM) signaling pathway. This document is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Introduction

Isomexoticin is a prenylated coumarin, a class of secondary metabolites widely distributed in the plant kingdom and known for their diverse pharmacological properties. Its systematic name is 8-[(2R)-2,3-dihydroxy-3-methylbutyl]-5,7-dimethoxychromen-2-one. First isolated from plants of the *Murraya* genus, **Isomexoticin** is a subject of ongoing research to fully elucidate its therapeutic potential. This guide synthesizes the currently available scientific literature to provide a detailed technical overview of this compound.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its development as a therapeutic agent. The following table summarizes the known data for **Isomexoticin**. It is important to note that while some data are readily available, specific experimental values for properties such as melting point, boiling point, and pKa are not extensively reported in publicly accessible literature and require further experimental determination.

Property	Value	Source
CAS Number	88585-86-8	[1][2]
Molecular Formula	C ₁₆ H ₂₀ O ₆	[1][2]
Molecular Weight	308.33 g/mol	[1][2]
IUPAC Name	8-[(2R)-2,3-dihydroxy-3-methylbutyl]-5,7-dimethoxychromen-2-one	[1]
Synonyms	(+)-Mexoticin	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]
Melting Point	Data not available in searched literature.	
Boiling Point	Data not available in searched literature.	
pKa	Data not available in searched literature.	

Spectroscopic and Analytical Characterization

The structural elucidation and confirmation of **Isomexoticin** rely on a combination of modern spectroscopic techniques. While the raw spectral data is not consistently available across

public databases, this section outlines the expected spectroscopic characteristics and the methodologies for their acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural determination of organic molecules. For **Isomexoticin**, both ^1H and ^{13}C NMR would be essential for confirming the coumarin core, the dimethoxy substituents, and the dihydroxy-methylbutyl side chain.

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for aromatic protons on the coumarin ring, methoxy group protons, and protons of the aliphatic side chain. The chemical shifts and coupling constants would be crucial for establishing the connectivity and stereochemistry of the molecule.
- ^{13}C NMR: The carbon NMR spectrum would complement the ^1H NMR data by providing the chemical shifts for all 16 carbon atoms in the molecule, including the carbonyl carbon of the lactone, the aromatic carbons, the methoxy carbons, and the carbons of the side chain.

Note: Specific chemical shift assignments for **Isomexoticin** are not readily available in the searched literature and would need to be determined experimentally or found in specialized publications.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound.

- High-Resolution Mass Spectrometry (HRMS): Would provide the exact mass of the molecular ion, confirming the elemental composition of $\text{C}_{16}\text{H}_{20}\text{O}_6$.
- Tandem Mass Spectrometry (MS/MS): Would reveal the fragmentation pattern, offering valuable structural information about the coumarin core and the side chain.

Note: The specific fragmentation pattern of **Isomexoticin** under different ionization conditions (e.g., ESI, APCI) is not detailed in the available literature.

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **Isomexoticin** is expected to exhibit absorption maxima characteristic of the coumarin chromophore. The position and intensity of these bands are influenced by the substitution pattern on the aromatic ring.

Note: The specific λ_{max} values for **Isomexoticin** in different solvents are not reported in the searched literature.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in the molecule. For **Isomexoticin**, characteristic absorption bands would be expected for:

- O-H stretching (from the hydroxyl groups on the side chain)
- C-H stretching (aromatic and aliphatic)
- C=O stretching (lactone carbonyl of the coumarin ring)
- C=C stretching (aromatic ring)
- C-O stretching (ether and alcohol functionalities)

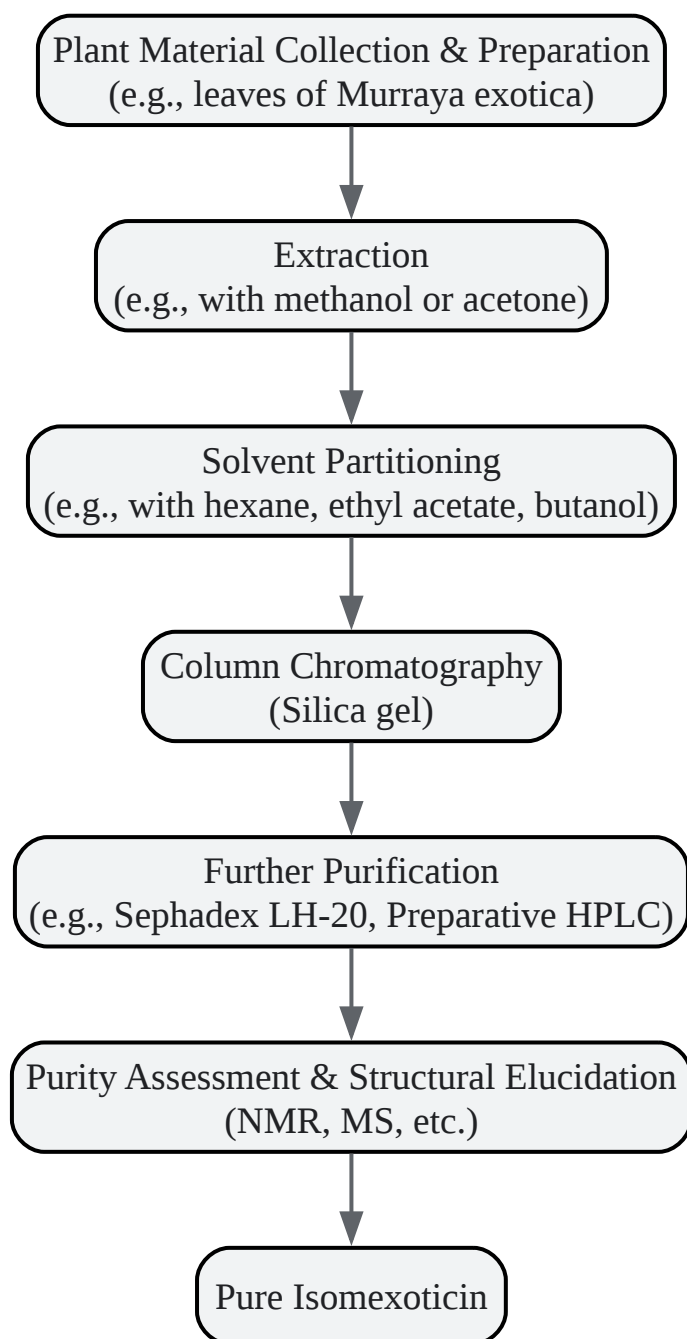
Note: A detailed IR spectrum with peak assignments for **Isomexoticin** is not available in the searched literature.

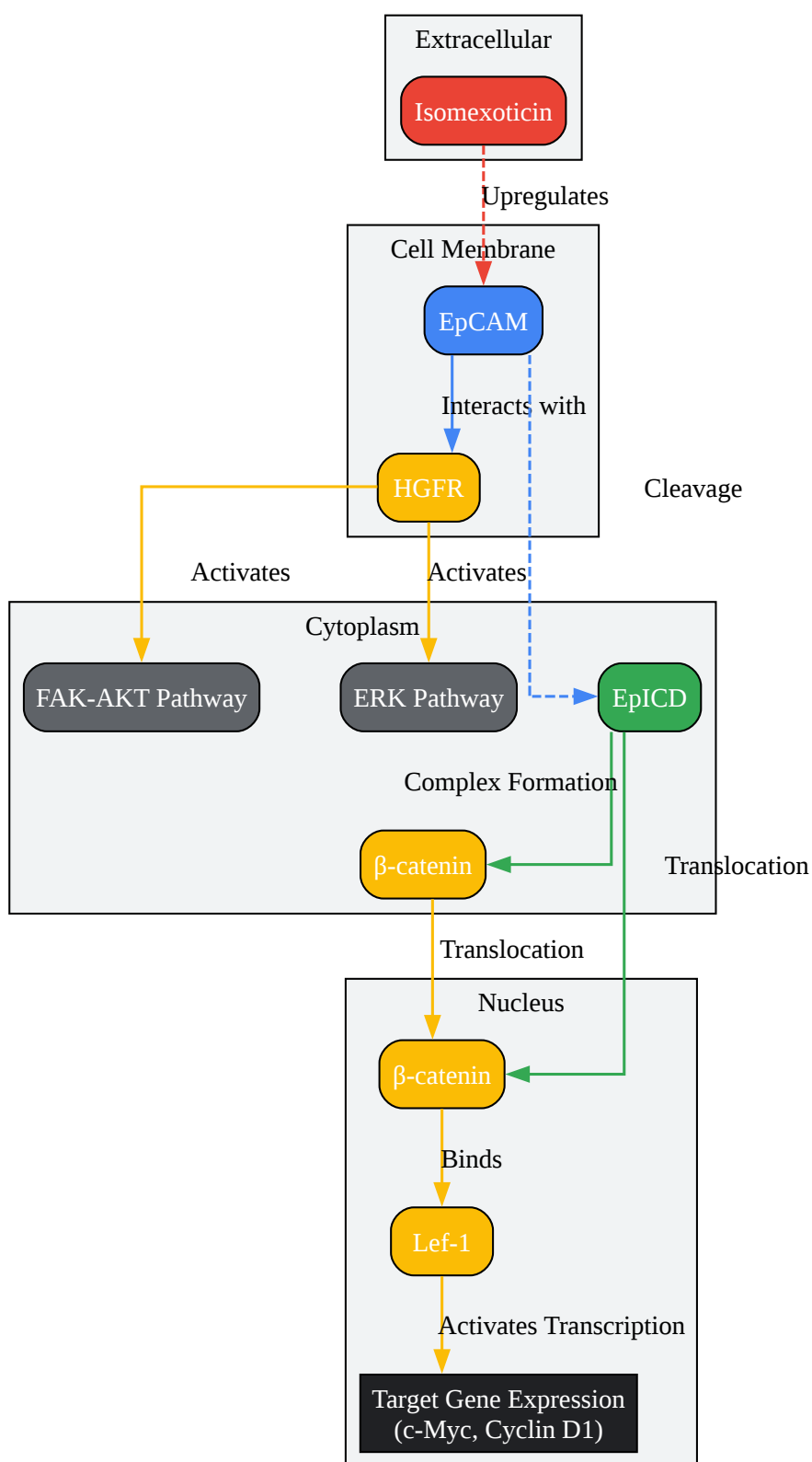
Experimental Protocols

Isolation and Purification of Isomexoticin

Isomexoticin is a natural product that can be isolated from plant sources, most notably from the leaves and stems of *Murraya exotica* L. (also known as *Murraya paniculata*). While a specific, detailed protocol for **Isomexoticin** is not provided in the general literature, a general workflow can be inferred from methodologies used for isolating similar compounds from this plant.

Workflow for Isolation and Purification





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